

Application of Europium(III) Nitrate Hydrate (CAS 100402-41-3) in Organic Synthesis

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Compound of Interest

Compound Name: *Einecs 309-476-7*

Cat. No.: *B560791*

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Introduction

Europium(III) nitrate hydrate (CAS 100402-41-3) is a versatile inorganic compound primarily recognized for its significant applications in materials science, owing to its distinct luminescent properties.[1][2] However, its utility extends into the realm of organic synthesis, where it functions as an effective Lewis acid catalyst. While not as extensively documented as more conventional Lewis acids, Europium(III) nitrate hydrate, belonging to the lanthanide nitrate family, demonstrates catalytic activity in various organic transformations, particularly in multicomponent reactions that are fundamental to the synthesis of heterocyclic compounds.[3][4] This document outlines its application in key organic reactions, providing detailed protocols and data to support its use in research and development.

Chemical and Physical Properties

Property	Value
CAS Number	100402-41-3
Chemical Formula	$\text{Eu}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$ (commonly as hexahydrate, $x=6$)
Molecular Weight	446.07 g/mol (for the hexahydrate)
Appearance	Colorless crystalline solid
Solubility	Highly soluble in water and soluble in polar organic solvents
Lewis Acidity	Functions as a hard Lewis acid

Application in the Biginelli Reaction

The Biginelli reaction is a cornerstone of heterocyclic chemistry, enabling the one-pot synthesis of 3,4-dihydropyrimidin-2(1H)-ones from an aldehyde, a β -ketoester, and urea or thiourea. Lanthanide nitrates, and by extension Europium(III) nitrate, have proven to be efficient catalysts for this important transformation.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Data for Lanthanide Nitrate-Catalyzed Biginelli Reaction

Note: The data presented is based on studies using representative lanthanide nitrate catalysts and is anticipated to be comparable for Europium(III) nitrate hydrate.

Entry	Aldehyde	β -Ketoester	Catalyst (mol%)	Solvent	Time (min)	Yield (%)
1	Benzaldehyde	Ethyl acetoacetate	$\text{La}(\text{NO}_3)_3$ (10)	Ethanol	45	92
2	4-Chlorobenzaldehyde	Ethyl acetoacetate	$\text{La}(\text{NO}_3)_3$ (10)	Ethanol	60	95
3	4-Methoxybenzaldehyde	Ethyl acetoacetate	$\text{La}(\text{NO}_3)_3$ (10)	Ethanol	90	88
4	Benzaldehyde	Methyl acetoacetate	$\text{Pr}(\text{NO}_3)_3$ (10)	Solvent-free	15	95
5	4-Nitrobenzaldehyde	Ethyl acetoacetate	$\text{Pr}(\text{NO}_3)_3$ (10)	Solvent-free	20	92

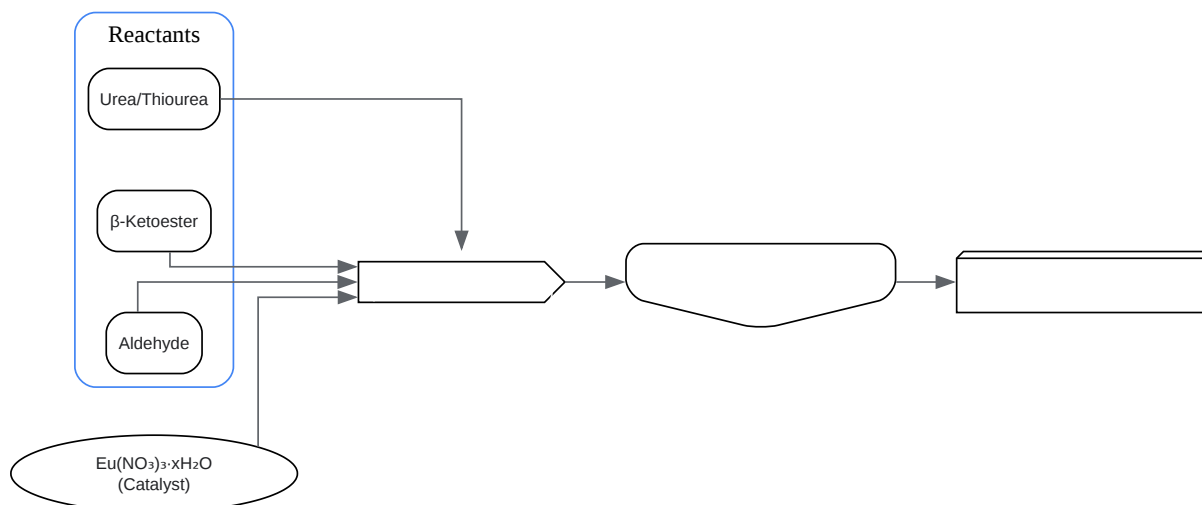
Experimental Protocol: Biginelli Reaction

Materials:

- Aldehyde (1 mmol)
- β -ketoester (1 mmol)
- Urea or Thiourea (1.5 mmol)
- Europium(III) nitrate hydrate (CAS 100402-41-3) (0.1 mmol, 10 mol%)
- Ethanol (5 mL) for solvent-based reaction, or no solvent for solvent-free conditions

Procedure:

- In a round-bottom flask, combine the aldehyde (1 mmol), β -ketoester (1 mmol), urea or thiourea (1.5 mmol), and Europium(III) nitrate hydrate (0.1 mmol).
- For a solvent-based reaction, add ethanol (5 mL). For solvent-free conditions, proceed to the next step without adding a solvent.
- Stir the reaction mixture at room temperature or heat to a temperature between 60-80 °C.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Add 10 mL of cold water to the flask and stir the mixture for 15 minutes to precipitate the product.
- Collect the resulting solid by vacuum filtration.
- Wash the solid with cold water, followed by a small portion of cold ethanol.
- The crude product can be purified by recrystallization from ethanol to yield the pure 3,4-dihydropyrimidin-2(1H)-one.



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Caption: Workflow for the Europium(III) nitrate catalyzed Biginelli reaction.

Application in the Strecker Reaction

The Strecker reaction is a three-component condensation that provides a straightforward route to α -aminonitriles from an aldehyde, an amine, and a cyanide source. These products are valuable intermediates in the synthesis of α -amino acids. Lanthanide nitrates are effective Lewis acid catalysts for this transformation.^[6]

Quantitative Data for Lewis Acid-Catalyzed Strecker Reaction

Note: The data provided is for Bismuth(III) nitrate, a comparable Lewis acid catalyst. Similar results can be expected with Europium(III) nitrate hydrate.

Entry	Aldehyde	Amine	Cyanide Source	Catalyst (mol%)	Solvent	Time (h)	Yield (%)
1	Benzaldehyde	Aniline	TMSCN	Bi(NO ₃) ₃ (5)	Acetonitrile	1.5	95
2	4-Chlorobenzaldehyde	Aniline	TMSCN	Bi(NO ₃) ₃ (5)	Acetonitrile	2.0	92
3	4-Methylbenzaldehyde	Benzylamine	TMSCN	Bi(NO ₃) ₃ (5)	Acetonitrile	2.5	90
4	Cyclohexanecarbaldehyde	Morpholine	TMSCN	Bi(NO ₃) ₃ (5)	Acetonitrile	3.0	88

Experimental Protocol: Strecker Reaction

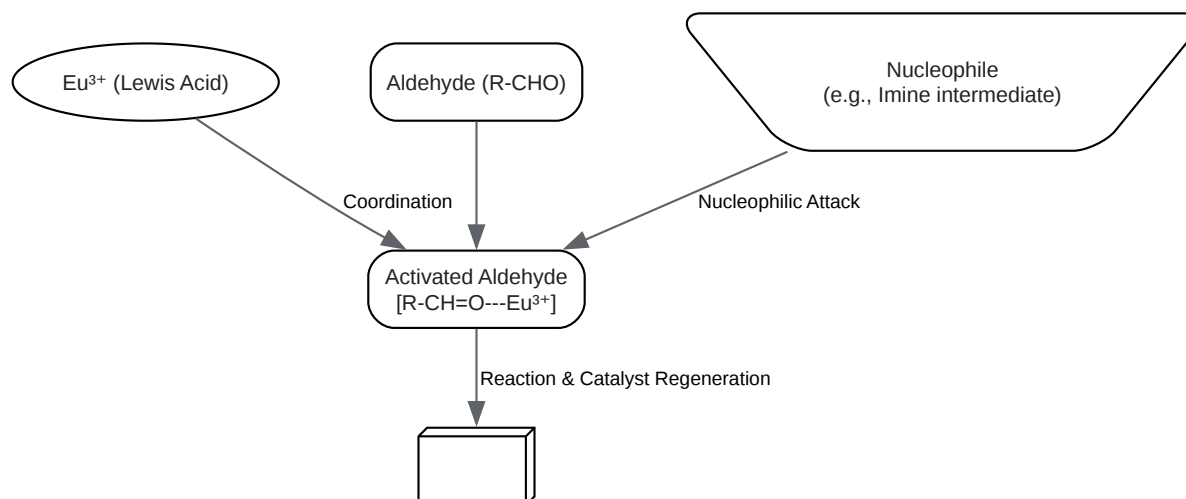
Materials:

- Aldehyde (1 mmol)
- Amine (1 mmol)
- Trimethylsilyl cyanide (TMSCN) (1.2 mmol)
- Europium(III) nitrate hydrate (CAS 100402-41-3) (0.05 mmol, 5 mol%)
- Acetonitrile (5 mL)

Procedure:

- In a reaction vessel, dissolve the aldehyde (1 mmol) and amine (1 mmol) in acetonitrile (5 mL).

- Add Europium(III) nitrate hydrate (0.05 mmol) to the solution.
- Stir the mixture at room temperature for 10 to 15 minutes to allow for catalyst coordination.
- Introduce trimethylsilyl cyanide (1.2 mmol) to the reaction mixture.
- Continue to stir the reaction at room temperature, monitoring its progress by TLC.
- Upon completion, quench the reaction by adding 10 mL of water.
- Extract the product from the aqueous layer using ethyl acetate (2 x 15 mL).
- Combine the organic layers and wash with brine. Dry the organic phase over anhydrous sodium sulfate and then concentrate it under reduced pressure.
- Purify the crude product via column chromatography on silica gel to obtain the pure α -aminonitrile.



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Caption: General mechanism of Lewis acid catalysis by the Europium(III) ion.

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